

N-Ethylaniline Solubility: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	N-Ethylaniline	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility characteristics of **N-ethylaniline** in water and a range of common organic solvents. Understanding the solubility of this compound is critical for its application in various fields, including as an intermediate in the synthesis of dyes, pharmaceuticals, and other organic compounds. This document compiles available quantitative and qualitative data, details relevant experimental protocols for solubility determination, and presents logical workflows to guide researchers in their practical applications.

Core Concepts in Solubility

The solubility of a substance is a fundamental chemical property that describes the maximum amount of that substance that can be dissolved in a given solvent at a specific temperature and pressure to form a saturated solution. For a liquid solute like **N-ethylaniline**, its interaction with a solvent can range from complete miscibility (soluble in all proportions) to immiscibility (insoluble). This behavior is primarily governed by the principle of "like dissolves like," which suggests that substances with similar polarities are more likely to be soluble in one another. **N-ethylaniline**, with its polar amine group and nonpolar benzene ring, exhibits a nuanced solubility profile.

Quantitative Solubility Data



The following tables summarize the available quantitative solubility data for **N-ethylaniline** in water and its qualitative solubility in various organic solvents.

Table 1: Solubility of N-Ethylaniline in Water

Temperature (°C)	Solubility (g/100 mL)	Solubility (mg/L)	Reference
20	5.0	50,000	[1]
25	0.24	2,400	[2]
25	-	2,410	[3]
22.2 (72°F)	< 0.1	< 1,000	[4]

Note: The significant variation in reported aqueous solubility may be attributable to differences in experimental methodologies and conditions.

Table 2: Qualitative Solubility of N-Ethylaniline in Organic Solvents

Solvent	Solubility	References
Acetone	Very Soluble	[3]
Alcohol (Ethanol)	Miscible/Soluble	[3][5][6][7][8]
Ether (Diethyl Ether)	Miscible/Soluble	[3][5][6][7][8]
Other Organic Solvents	Soluble	[3][6][7][8]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for various research and development applications. The following sections detail established experimental protocols for assessing both thermodynamic and kinetic solubility, as well as a method for determining miscibility.

Thermodynamic Solubility (Equilibrium Method)

This method determines the true equilibrium solubility of a compound.





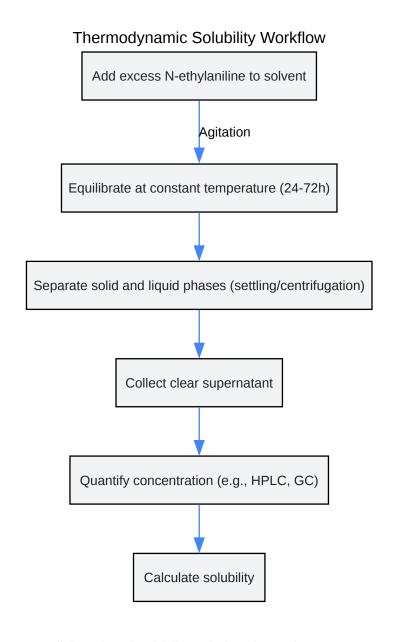


Principle: A supersaturated solution of the compound in the solvent is prepared and allowed to reach equilibrium over an extended period. The concentration of the dissolved compound in the clear supernatant is then measured.

Detailed Protocol:

- Preparation of Supersaturated Solution: Add an excess amount of N-ethylaniline to a known volume of the desired solvent in a sealed vial. The presence of undissolved N-ethylaniline is essential to ensure a saturated solution at equilibrium.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25 °C) using a shaker or stirrer for a sufficient duration (typically 24-72 hours) to ensure that equilibrium is reached.
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. For fine suspensions, centrifugation can be employed to facilitate the separation of the solid and liquid phases.
- Sample Collection: Carefully withdraw a known volume of the clear supernatant using a calibrated pipette, ensuring no solid particles are transferred.
- Quantification: Analyze the concentration of N-ethylaniline in the supernatant using a
 suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC)
 with UV detection or gas chromatography (GC). A calibration curve prepared with known
 concentrations of N-ethylaniline in the same solvent should be used for accurate
 quantification.
- Calculation: The solubility is then calculated and expressed in appropriate units (e.g., g/100 mL, mg/L, or mol/L).





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Caption: Workflow for Thermodynamic Solubility Determination.

Kinetic Solubility Assay

This high-throughput method is often used in drug discovery to rapidly assess the solubility of compounds from a DMSO stock solution.

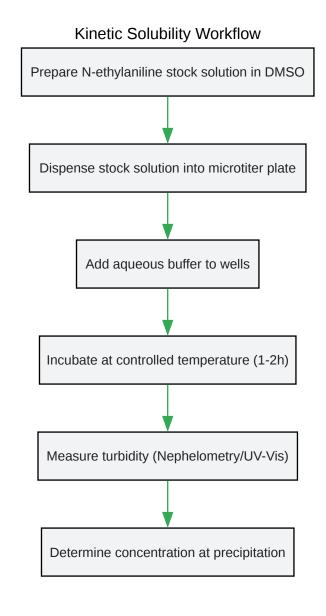
Principle: A concentrated stock solution of the compound in an organic solvent (typically DMSO) is added to an aqueous buffer. The formation of a precipitate is monitored as an indication of insolubility.



Detailed Protocol:

- Stock Solution Preparation: Prepare a concentrated stock solution of N-ethylaniline in dimethyl sulfoxide (DMSO) of a known concentration.
- Assay Plate Preparation: Dispense the DMSO stock solution into the wells of a microtiter plate.
- Addition of Aqueous Buffer: Add the aqueous buffer of interest (e.g., phosphate-buffered saline, PBS) to the wells.
- Incubation: Incubate the plate for a defined period (e.g., 1-2 hours) at a controlled temperature.
- Detection of Precipitation: Measure the turbidity of the samples using a nephelometer or by UV/Vis spectroscopy to detect the formation of a precipitate.
- Data Analysis: The kinetic solubility is typically reported as the concentration at which precipitation is first observed.





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Caption: Workflow for Kinetic Solubility Determination.

Miscibility Determination

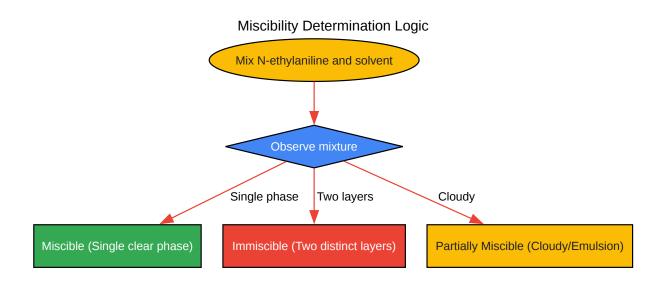
This qualitative method is used to determine if two liquids are soluble in all proportions.

Principle: The two liquids are mixed, and the resulting mixture is observed for the formation of a single homogeneous phase or separate layers.

Detailed Protocol:



- Mixing: In a clear test tube or vial, combine known volumes of N-ethylaniline and the solvent to be tested.
- Agitation: Vigorously shake or vortex the mixture for a short period (e.g., 30-60 seconds).
- Observation: Allow the mixture to stand and observe.
 - Miscible: A single, clear, homogeneous phase is formed.
 - Immiscible: Two distinct layers are formed.
 - Partially Miscible: The mixture may appear cloudy or form an emulsion that eventually separates into two layers.
- Confirmation: To confirm miscibility, the procedure can be repeated with different proportions
 of the two liquids. True miscibility will result in a single phase at all proportions.



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Caption: Logical Flow for Determining Miscibility.

Conclusion

This technical guide provides a consolidated resource on the solubility of **N-ethylaniline**. While quantitative data for its solubility in water is available, further research is warranted to establish



precise quantitative solubility data in a broader array of organic solvents. The detailed experimental protocols provided herein offer a solid foundation for researchers to perform accurate and reproducible solubility and miscibility determinations, which are essential for the effective application of **N-ethylaniline** in scientific and industrial settings.

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